

Potential off-target effects of Gsk481 in kinase profiling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Gsk481

Cat. No.: B15582248

[Get Quote](#)

Technical Support Center: GSK481

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information, troubleshooting guides, and frequently asked questions (FAQs) for researchers utilizing **GSK481**, a highly potent and selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1). Understanding its on-target and potential off-target effects is critical for the accurate interpretation of experimental results.

Data Presentation: Kinase Selectivity Profile

GSK481 has been described as a highly selective and specific inhibitor of RIPK1.^[1] It was profiled against a large panel of kinases and demonstrated exceptional selectivity for RIPK1. While the complete raw data from the comprehensive kinase panel screening is not publicly available, the table below serves as a representative example of how such data would be presented, reflecting the reported high selectivity. The data is hypothetical and for illustrative purposes only.

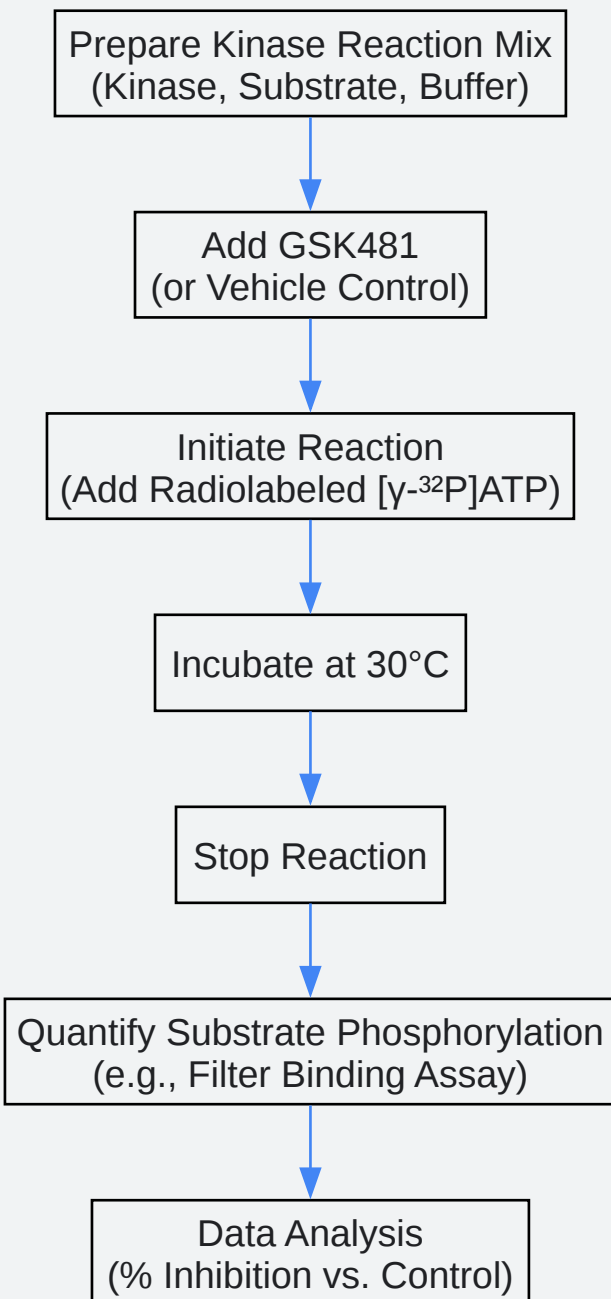
Table 1: Representative Kinase Selectivity Profile of **GSK481**

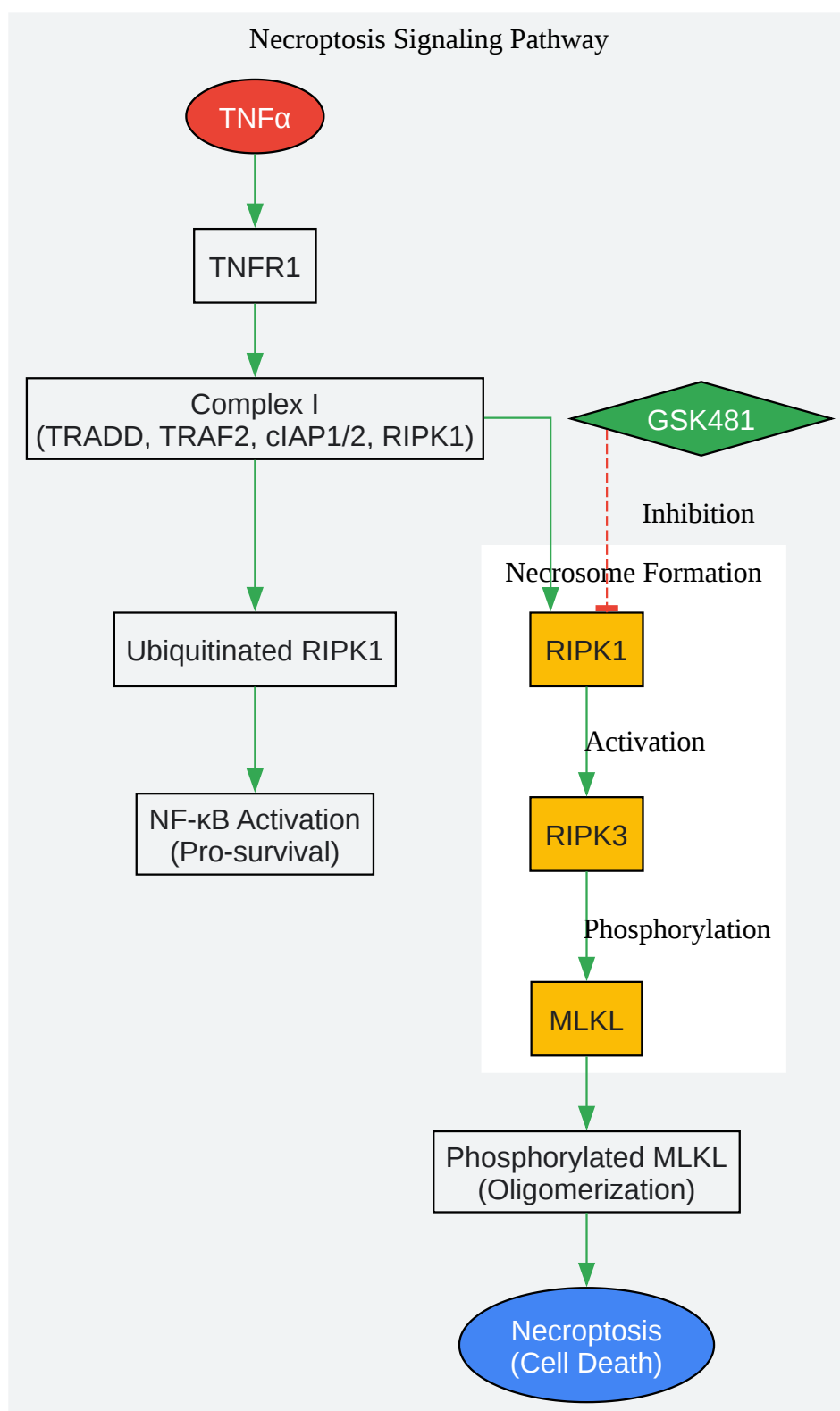
Kinase Target	% Inhibition at 1 μ M (Hypothetical)	Kinase Family	Notes
RIPK1	>99%	Serine/Threonine Kinase	On-target activity
Kinase A	<5%	Tyrosine Kinase	No significant inhibition
Kinase B	<2%	Serine/Threonine Kinase	No significant inhibition
Kinase C	<10%	Serine/Threonine Kinase	No significant inhibition
Kinase D	<5%	Lipid Kinase	No significant inhibition
... (400+ other kinases)	<10%	Various	Minimal to no off-target activity observed

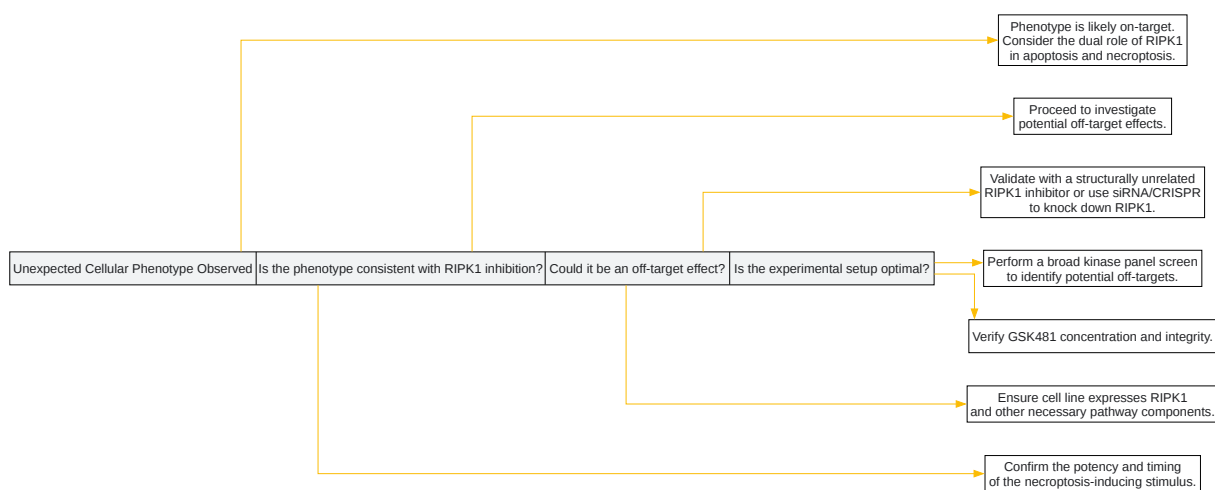
Disclaimer: This table is a hypothetical representation. Actual experimental results may vary.

Mandatory Visualizations

Biochemical Kinase Profiling Workflow







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. DNA-Encoded Library Screening Identifies Benzo\[b\]\[1,4\]oxazepin-4-ones as Highly Potent and Monoselective Receptor Interacting Protein 1 Kinase Inhibitors - PubMed](#)
[pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Potential off-target effects of Gsk481 in kinase profiling]. BenchChem, [2026]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b15582248/docs#potential-off-target-effects-of-gsk481-in-kinase-profiling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

